

Dicyclohexylphosphine Oxide: A Technical Guide to Safe Handling for Researchers

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Compound of Interest

Compound Name: *Dicyclohexylphosphine oxide*

Cat. No.: *B084996*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **dicyclohexylphosphine oxide** (CAS No. 14717-29-4). The information presented is compiled from various chemical supplier safety data sheets and public chemical databases to ensure a comprehensive understanding of the potential hazards and the necessary precautions for its safe use in a laboratory setting.

Chemical Identification and Physical Properties

Dicyclohexylphosphine oxide is a secondary phosphine oxide that is a solid at room temperature. It is important to distinguish it from its non-oxidized precursor, dicyclohexylphosphine, which is a pyrophoric liquid and presents a significantly higher immediate fire hazard.





Table 1: Physical and Chemical Properties of **Dicyclohexylphosphine Oxide**

Property	Value	Source
CAS Number	14717-29-4	[1][2][3]
Molecular Formula	C ₁₂ H ₂₃ OP	[1][2][3]
Molecular Weight	214.28 g/mol	[2][3]
Appearance	White to off-white solid/crystal	[4]
Melting Point	71-75 °C	[2][4][5]
Boiling Point	324 °C (at 760 mmHg)	[4][5]
Flash Point	150 °C	[5]
Solubility	Soluble in Benzene, Hexane	[4]

Hazard Identification and Classification

Dicyclohexylphosphine oxide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The available data indicates that it is toxic if swallowed and can cause significant irritation to the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification for **Dicyclohexylphosphine Oxide**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed		Danger
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation		Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation		Warning
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation		Warning

Source: Compiled from supplier safety information.[\[1\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

Given the toxic and irritant nature of **dicyclohexylphosphine oxide**, stringent safety protocols must be followed during its handling and use.

Engineering Controls

- Ventilation: Handle **dicyclohexylphosphine oxide** in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate dust or aerosols.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

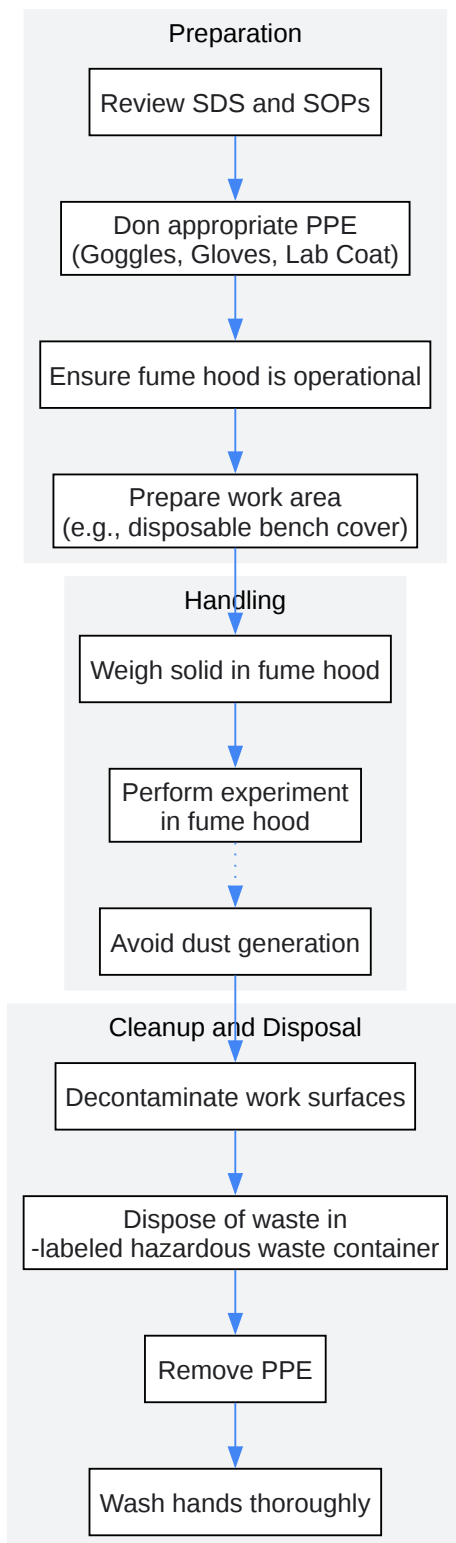
- Eye Protection: Chemical safety goggles or a face shield are mandatory.

- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator with a particulate filter is necessary.
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where this chemical is handled or stored.

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **dicyclohexylphosphine oxide** in a laboratory setting.

Safe Handling Workflow for Dicyclohexylphosphine Oxide



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Caption: Workflow for handling **dicyclohexylphosphine oxide**.

First Aid Measures

In the event of exposure, immediate action is critical.

Table 3: First Aid Procedures for **Dicyclohexylphosphine Oxide** Exposure

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage is under an inert atmosphere at 2-8°C.[1][6]

Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Do not allow the chemical to enter drains or waterways.

Experimental Protocols: General Procedure for Handling a Toxic Solid

The following is a general protocol for the safe handling of **dicyclohexylphosphine oxide** in a research setting. This should be adapted to the specific requirements of the experimental procedure.

- Preparation:
 - Clearly label all containers.
 - Prepare all necessary equipment and reagents before retrieving the **dicyclohexylphosphine oxide** from storage.
 - Cover the work surface in the fume hood with a disposable absorbent pad.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood.
 - Use a spatula to carefully transfer the solid, avoiding the generation of dust.
 - If transferring to a reaction vessel, use a powder funnel.
 - Close the container immediately after use.
- Reaction Setup:
 - If the reaction is to be heated, ensure the apparatus is securely clamped and that there is adequate ventilation.
 - If the reaction is performed under an inert atmosphere, ensure all connections are secure.

- Post-Experiment:
 - Quench the reaction mixture using appropriate and validated procedures.
 - Clean all glassware and equipment that have been in contact with the chemical.
 - Dispose of all contaminated materials (gloves, absorbent pads, etc.) in the designated hazardous waste container.

This guide is intended to provide essential safety information for trained laboratory personnel. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new or modified procedure involving **dicyclohexylphosphine oxide**. Always consult the most up-to-date Safety Data Sheet from your supplier.

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